

# Cadmium Selenide in Optoelectronics: A Technical Guide

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## Compound of Interest

Compound Name: CADMIUM SELENIDE

Cat. No.: B8431935

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## Introduction

**Cadmium Selenide** (CdSe), a II-VI semiconductor compound, has emerged as a significant material in the field of optoelectronics. Its unique properties, particularly at the nanoscale, make it highly suitable for a wide range of applications, including light-emitting diodes (LEDs), solar cells, and photodetectors. The ability to tune its optical and electrical characteristics by controlling the size and shape of its nanocrystals, also known as quantum dots (QDs), has opened up new avenues for the development of next-generation optoelectronic devices.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of the applications of CdSe in optoelectronics, focusing on quantitative performance data, experimental protocols, and the fundamental principles governing its use in various devices.

## Core Properties of Cadmium Selenide

The optoelectronic applications of CdSe are primarily rooted in its favorable electronic and optical properties. As a direct bandgap semiconductor, it efficiently absorbs and emits light.<sup>[4]</sup> The bulk bandgap of CdSe is approximately 1.74 eV at room temperature, which falls within the visible spectrum.<sup>[4]</sup> However, when synthesized as nanocrystals (quantum dots), the bandgap becomes size-dependent due to the quantum confinement effect.<sup>[5]</sup> Smaller CdSe QDs exhibit

a larger bandgap and emit light at shorter wavelengths (e.g., blue and green), while larger QDs have a smaller bandgap and emit at longer wavelengths (e.g., orange and red).[5][6] This tunability allows for precise control over the color of emitted light, a crucial feature for display technologies.[7][8]

Furthermore, CdSe possesses a high absorption coefficient in the visible range, making it an effective light-harvesting material for photovoltaic and photodetection applications.[9] The physical and chemical properties of CdSe can be further tailored through the formation of core/shell structures, such as CdSe/ZnS or CdSe/CdS, which enhance photoluminescence quantum yields and improve stability.[7][10]

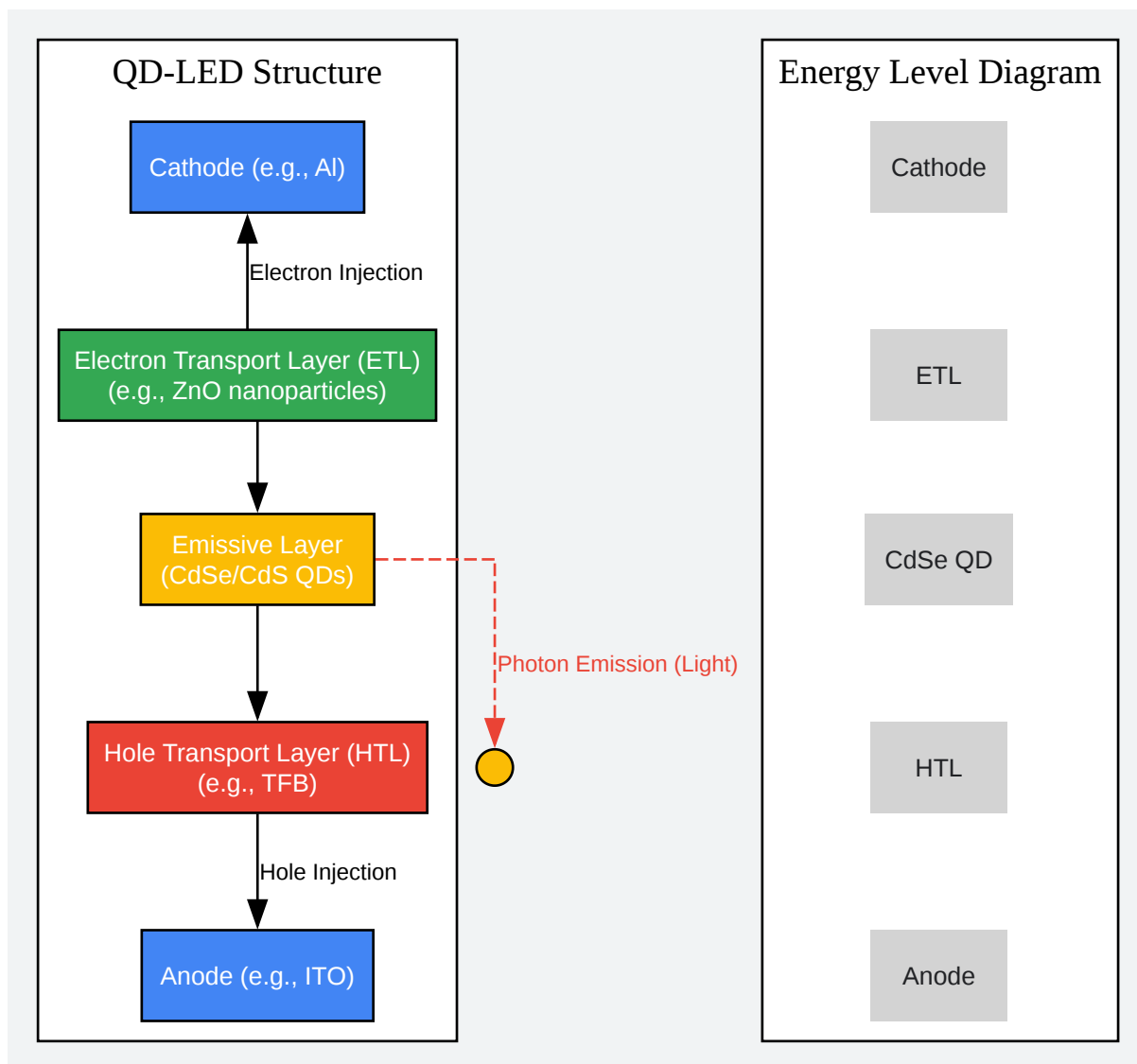
## Applications in Optoelectronic Devices

### Light-Emitting Diodes (LEDs)

CdSe quantum dots are at the forefront of quantum dot light-emitting diode (QD-LED) technology, offering advantages such as high color purity, solution processability, and tunable emission wavelengths.[11]

Device Architecture and Working Principle:

A typical QD-LED consists of an emissive layer of CdSe QDs sandwiched between electron- and hole-transport layers. When a voltage is applied, electrons and holes are injected into the QD layer, where they recombine to emit photons. The color of the emitted light is determined by the size of the CdSe QDs.



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Caption: Architecture of a CdSe-based Quantum Dot Light-Emitting Diode (QD-LED).

Performance Data:

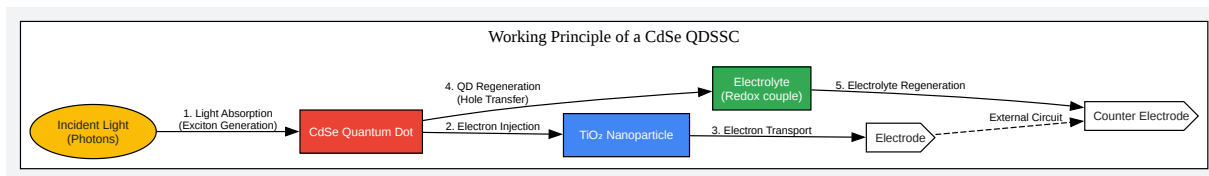
Device Structure	Peak External Quantum Efficiency (EQE)	Maximum Luminance (cd/m <sup>2</sup> )	Emission Color	Reference
CdSe/CdS Nanorods	15.7%	104,000	Red	[11]
CdSe/CdS Nanorods (all-inorganic)	10.8%	1,735	Red	[12]
CdSe/CdS Dot-in-Rods	5.4%	8,552	-	[13]
CdSe/CdS Nanoplatelets	5%	33,000	Green	[14]
Inverted CdSe/CdS Nanorods	6.3%	4,320	-	[15]
HgSe-CdSe Core-Shell QDs	4.5%	-	Mid-infrared	[16]

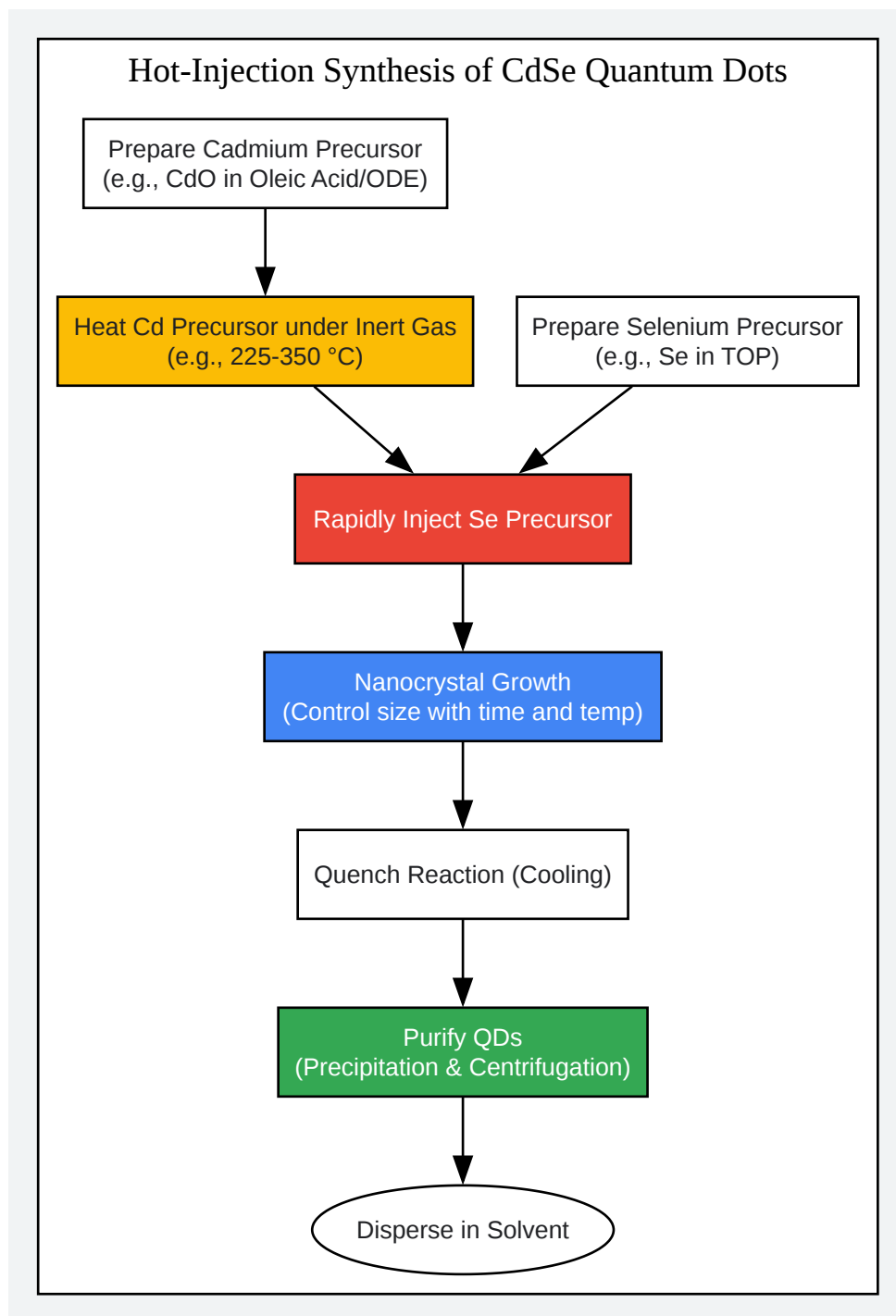
## Solar Cells (Photovoltaics)

CdSe is utilized in solar cells, particularly in quantum dot-sensitized solar cells (QDSSCs), where it acts as a light absorber.[17][18] Its high absorption coefficient and tunable bandgap allow for efficient harvesting of solar energy.

### Working Principle:

In a QDSSC, CdSe quantum dots are adsorbed onto a wide-bandgap semiconductor, typically titanium dioxide (TiO<sub>2</sub>). When the CdSe QDs absorb photons, they generate electron-hole pairs. The electrons are then injected into the conduction band of the TiO<sub>2</sub> and subsequently collected at the electrode, generating a photocurrent.





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